

Application Notes: Standardization of Ceric Ammonium Sulfate with Arsenic Trioxide

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Compound of Interest

Compound Name: Cerium ammonium sulfate

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Introduction

Ceric ammonium sulfate is a powerful oxidizing agent widely used in quantitative chemical analysis, a technique known as cerimetry.[1] Its solutions are highly stable and can be used in the presence of high concentrations of hydrochloric acid, offering advantages over other oxidizing agents like potassium permanganate.[2][3] To ensure accuracy in titrimetric analysis, the ceric ammonium sulfate solution must be standardized. This is achieved by titrating it against a primary standard, a substance of high purity and stability. Arsenic trioxide (As_2O_3) is an excellent primary standard for this purpose.[1][4]

The standardization process involves a redox reaction where Ce^{4+} ions are reduced to Ce^{3+} ions by arsenite ions (AsO_3^{3-}). The reaction is carried out in an acidic medium, typically with sulfuric acid, to prevent the hydrolysis and precipitation of basic ceric salts.[1][3] A catalyst, such as osmic acid, is used to ensure the reaction proceeds quantitatively.[4][5] The endpoint of the titration is detected using a redox indicator, most commonly ferroin sulfate, which produces a sharp color change from pink to pale blue.[2][4][5]

The underlying chemical reactions are as follows:

- Dissolution of Arsenic Trioxide: $\text{As}_2\text{O}_3 + 2\text{NaOH} \rightarrow 2\text{NaAsO}_2 + \text{H}_2\text{O}$ [4][6][7]
- Redox Titration: $2\text{Ce}^{4+} + \text{AsO}_2^- + 2\text{H}_2\text{O} \rightarrow 2\text{Ce}^{3+} + \text{AsO}_4^{3-} + 4\text{H}^+$

Quantitative Data Summary

The following table summarizes the key quantitative parameters for the standardization of a 0.1 N Ceric Ammonium Sulfate solution.

Parameter	Value	Reference
Ceric Ammonium Sulfate Solution (Titrant)		
Formula	$\text{Ce}(\text{SO}_4)_2 \cdot 2(\text{NH}_4)_2\text{SO}_4 \cdot 2\text{H}_2\text{O}$	[2]
Amount for 1L of ~0.1 N Solution	65 g - 66 g	[2][4][5][6][8]
Concentrated H_2SO_4 for 1L of Solution	30 ml	[2][4][5][6][8]
Arsenic Trioxide (Primary Standard)		
Formula	As_2O_3	[4]
Molar Mass	197.84 g/mol	[8]
Weight for Standardization	~0.2 g	[2][4][5][6]
Drying Condition	105°C for 1 hour	[2][5][6]
Reagents & Indicators		
Sodium Hydroxide (for dissolving As_2O_3)	25 ml of 8% w/v solution	[5][6]
Dilute Sulfuric Acid (in flask)	30 ml	[5][6]
Osmic Acid Solution (Catalyst)	0.15 ml	[5][6]
Ferriin Sulfate Solution (Indicator)	0.1 ml	[5][6]
Equivalence Factor		
1 ml of 0.1 N Ceric Ammonium Sulfate	$\equiv 0.004946 \text{ g (4.946 mg) of } \text{As}_2\text{O}_3$	[2][5][6][9]

Experimental Protocols

Preparation of 0.1 N Ceric Ammonium Sulfate Solution

This protocol details the preparation of an approximately 0.1 Normal (N) solution of ceric ammonium sulfate, which will serve as the titrant.

Materials:

- Ceric Ammonium Sulfate ($\text{Ce}(\text{SO}_4)_2 \cdot 2(\text{NH}_4)_2\text{SO}_4 \cdot 2\text{H}_2\text{O}$): 65-66 g[2][4][5]
- Concentrated Sulfuric Acid (H_2SO_4): 30 ml[2][4][5]
- Distilled Water
- 1000 ml Volumetric Flask
- Beaker
- Heating mantle or hot plate
- Sintered-glass crucible (fine porosity) or filter paper[2]

Procedure:

- In a large beaker, carefully add 30 ml of concentrated sulfuric acid to 500 ml of distilled water and mix.[2][5][6]
- With the aid of gentle heat, dissolve 65-66 g of ceric ammonium sulfate in the prepared acid solution.[2][5][6][9]
- Allow the solution to cool to room temperature.[2][4][5]
- If the solution is turbid, filter it through a fine-porosity sintered-glass crucible.[2][5][9]
- Transfer the clear solution into a 1000 ml volumetric flask.
- Dilute the solution to the 1000 ml mark with distilled water and mix thoroughly.[2][4][5]

Standardization of 0.1 N Ceric Ammonium Sulfate Solution

This protocol outlines the titration procedure to determine the exact normality of the prepared ceric ammonium sulfate solution using arsenic trioxide as the primary standard.

Materials:

- Arsenic Trioxide (As_2O_3), primary standard grade
- Sodium Hydroxide (NaOH) solution (8.0% w/v)[5]
- Dilute Sulfuric Acid[5]
- Osmic Acid solution (catalyst)[5]
- Ferroin Sulfate solution (indicator)[5]
- Prepared ~0.1 N Ceric Ammonium Sulfate solution
- 500 ml Conical Flask[5]
- 50 ml Burette
- Analytical Balance

Procedure:

- Accurately weigh about 0.2 g of arsenic trioxide, previously dried at 105°C for one hour, and transfer it to a 500 ml conical flask.[2][5][6]
- Add 25 ml of 8.0% w/v sodium hydroxide solution to the flask and swirl to dissolve the arsenic trioxide.[5][6]
- Once dissolved, add 100 ml of distilled water and mix.[5][6]
- Carefully add 30 ml of dilute sulfuric acid.[5][6]

- Add 0.15 ml of osmic acid solution (catalyst) and 0.1 ml of ferroin sulfate solution (indicator) to the flask.[\[2\]](#)[\[5\]](#)[\[6\]](#) The solution should turn a pink or red color.[\[2\]](#)[\[10\]](#)
- Fill a clean burette with the prepared ceric ammonium sulfate solution and record the initial volume.
- Titrate the arsenic trioxide solution with the ceric ammonium sulfate solution. Add the titrant slowly, especially towards the endpoint.[\[2\]](#)
- The endpoint is reached when the pink color of the solution changes sharply to a very pale blue or yellowish-green.[\[2\]](#)[\[4\]](#)[\[6\]](#)
- Record the final volume of the ceric ammonium sulfate solution used.
- Repeat the titration at least two more times for accuracy.

Calculation of Normality

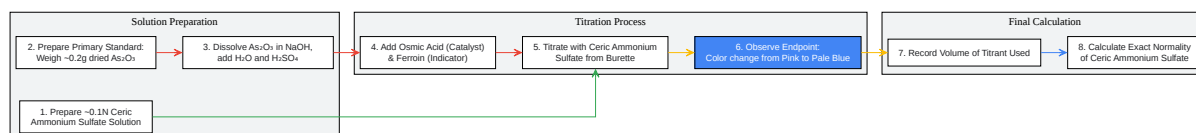
Use the following formula to calculate the exact normality of the ceric ammonium sulfate solution:

Normality (N) of Ceric Ammonium Sulfate = (Weight of As_2O_3 in g) / (Volume of Ceric Ammonium Sulfate in ml \times 0.04946)[\[8\]](#)

Where 0.04946 is the milliequivalent weight of arsenic trioxide.[\[8\]](#)

Visualizations

Experimental Workflow Diagram



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Caption: Workflow for the standardization of ceric ammonium sulfate using arsenic trioxide.

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